

# Navigating the Safe Disposal of 4-Acetoxybenzaldehyde: A Comprehensive Guide

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## Compound of Interest

Compound Name: 4-Acetoxybenzaldehyde

Cat. No.: B1194636

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe handling and disposal of **4-Acetoxybenzaldehyde**, ensuring compliance with safety protocols and regulatory requirements.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **4-Acetoxybenzaldehyde** with appropriate safety measures. This compound is a combustible liquid and is classified as an irritant, causing skin, eye, and respiratory irritation.[\[1\]](#)

**Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment when handling **4-Acetoxybenzaldehyde**. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat and closed-toe shoes.
- Respiratory Protection: In case of inadequate ventilation, use a NIOSH-approved respirator with an organic vapor cartridge.

Ventilation: Handle **4-Acetoxybenzaldehyde** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Spill Response: In the event of a spill, evacuate the area and remove all sources of ignition. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

## Step-by-Step Disposal Procedures

The disposal of **4-Acetoxybenzaldehyde** must be conducted in strict accordance with federal, state, and local regulations. It is classified as hazardous waste and must be disposed of at an approved waste disposal plant.[\[2\]](#)

- Waste Identification and Segregation:
  - Clearly label containers of **4-Acetoxybenzaldehyde** waste with the full chemical name and associated hazard symbols (e.g., "Hazardous Waste," "Irritant," "Combustible").
  - Do not mix **4-Acetoxybenzaldehyde** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. Incompatible materials can lead to dangerous reactions.
- Container Management:
  - Use a dedicated, compatible, and properly sealed container for collecting **4-Acetoxybenzaldehyde** waste. The container should be in good condition and free from leaks.
  - Keep the waste container closed except when adding waste.
- Waste Storage:
  - Store the waste container in a cool, dry, and well-ventilated area designated for hazardous waste storage.
  - The storage area should be away from sources of heat, sparks, and open flames.
  - Ensure the storage area has secondary containment to control any potential leaks.

- Arrange for Professional Disposal:
  - Contact your institution's EHS department or a licensed hazardous waste disposal company to schedule a pickup for the **4-Acetoxybenzaldehyde** waste.
  - Provide the waste disposal company with the Safety Data Sheet (SDS) for **4-Acetoxybenzaldehyde** to ensure they have all the necessary information for safe transport and disposal.
- Documentation:
  - Maintain a detailed log of the accumulated **4-Acetoxybenzaldehyde** waste, including the amount and date of accumulation. This documentation is crucial for regulatory compliance.

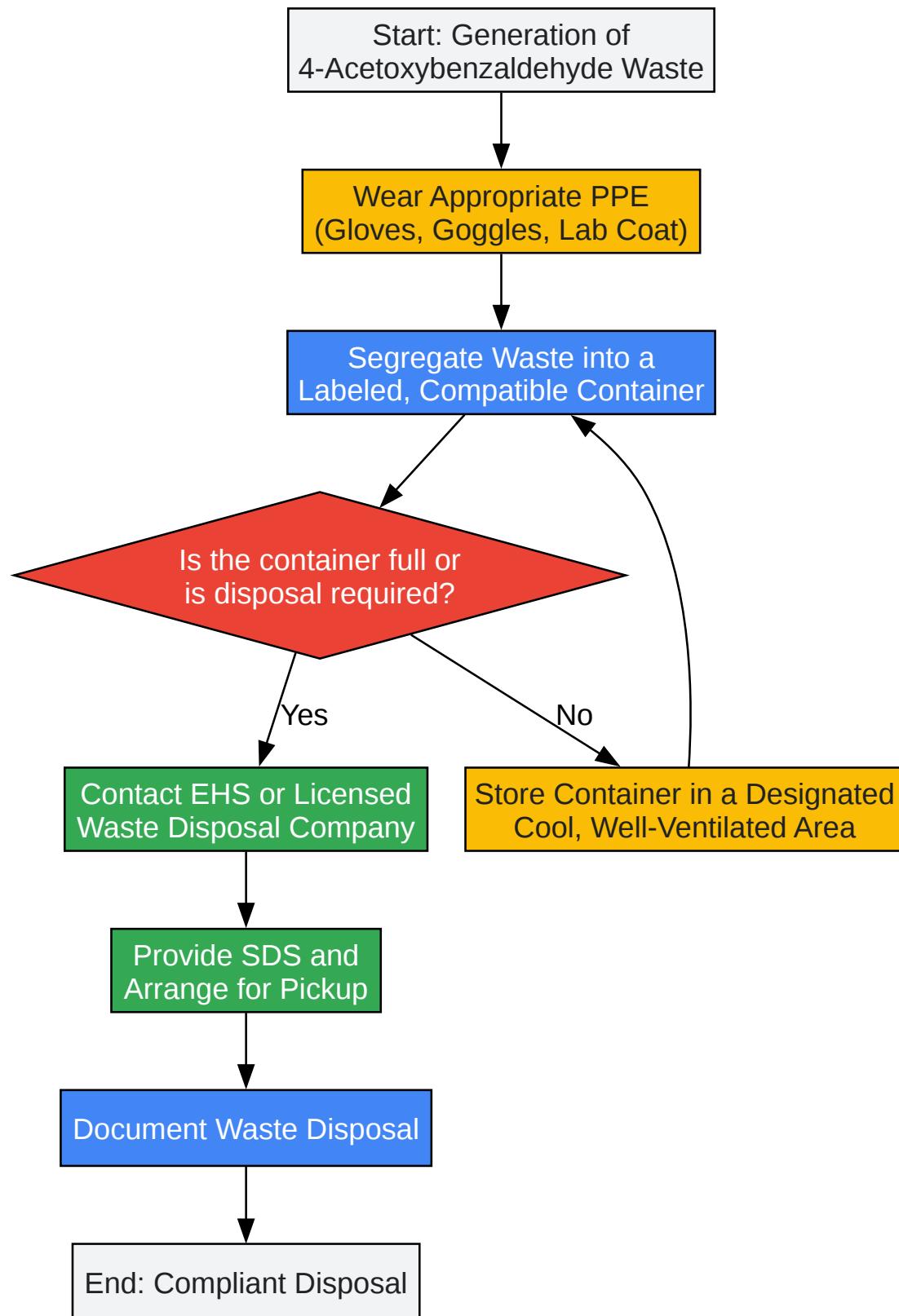
## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and safety information for **4-Acetoxybenzaldehyde**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>3</sub>
Molecular Weight	164.16 g/mol
Appearance	Clear colorless to pale yellow liquid <sup>[3]</sup>
Boiling Point	152-153 °C at 17 mmHg <sup>[3]</sup>
Density	1.168 g/mL at 25 °C <sup>[3]</sup>
Flash Point	113 °C (235.4 °F) - closed cup
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system)
Storage Class Code	10 - Combustible liquids

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-Acetoxybenzaldehyde**.



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Caption: Workflow for the safe and compliant disposal of **4-Acetoxybenzaldehyde**.

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## References

- 1. chembk.com [chembk.com]
- 2. ehs.yale.edu [ehs.yale.edu]
- 3. 4-ACETOXYBENZALDEHYDE | 878-00-2 [chemicalbook.com]
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